

synthesis 3,3'-methylenebis[5-methyloxazoline] tetramethylguanidine catalyst

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Compound Focus: Oxazolidine, 3,3'-methylenebis[5-methyl-

CAS No.: 66204-44-2

Cat. No.: S604777

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Synthetic Method and Quantitative Data

The primary synthesis method identified uses **1,1,3,3-tetramethylguanidine (TMG)** as a catalyst in the reaction between isopropanolamine and formaldehyde [1].

The table below summarizes the key parameters from the patent for this synthetic route:

Parameter	Specification	Notes / Alternative Information
Catalyst	1,1,3,3-Tetramethylguanidine (TMG) [1]	-
Molar Ratio (Isopropanolamine : Formaldehyde : TMG)	1 : 1.2 - 2.0 : 0.000065 - 0.0065 [1]	-
Formaldehyde Source	25-50% formaldehyde solution or solid paraformaldehyde [1]	Paraformaldehyde is commonly used [2] [3].
Reaction Temperature	Reaction maintained at 80°C [2]. Initial addition in an ice-water bath [1].	The reaction is exothermic [2].

Parameter	Specification	Notes / Alternative Information
Reaction Time	4 hours (after reagent addition) [1]	-
Work-up & Purification	Distillation under reduced pressure to remove water [1]. Post-reaction, water is distilled off and product purified by vacuum distillation [2].	-
Reported Yield	Not specified in the patent. An alternative synthesis reports a 72% yield [3] [4].	Alternative method uses different conditions (tetrahydrofuran, -78°C).

Important Terminology and Safety Note

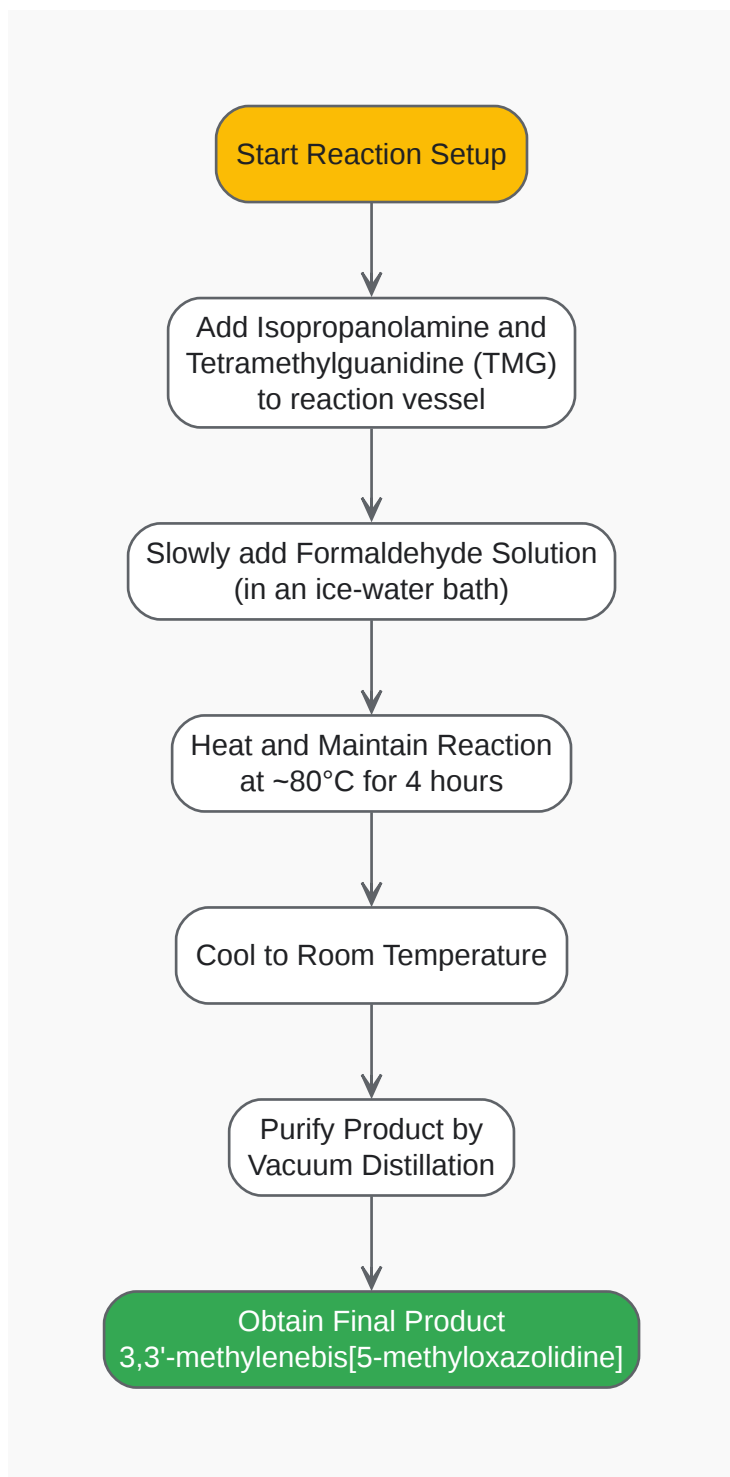
A significant point of confusion is the compound's name. Your query uses "oxazoline", but many high-quality sources, including supplier specifications and chemical databases, list the product of the formaldehyde-isopropanolamine reaction as "3,3'-methylenebis[5-methyloxazolidine]" [2] [5] [6]. It is crucial to confirm the exact chemical structure required for your application.

This compound is a **hazardous chemical**. The safety data sheet classifies it as causing severe skin burns, eye damage, and suspected of causing cancer and genetic defects [7].

- **Personal Protective Equipment (PPE):** Wear fire-resistant, impervious clothing, chemical-impermeable gloves, and tightly fitting safety goggles [7].
- **Handling:** Handle in a well-ventilated place and avoid formation of dust and aerosols [7].
- **First Aid:** In case of skin contact, wash immediately with plenty of water and remove contaminated clothing. For eye contact, rinse cautiously with water for several minutes and seek immediate medical attention [7].

Experimental Workflow

The following diagram outlines the general synthetic workflow based on the information from the patent and other sources.



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Recommendations for Protocol Development

To establish a robust protocol, I suggest you consider the following:

- **Verify Chemical Identity:** Confirm whether your research requires the "oxazoline" or "oxazolidine" compound, as they are distinct chemical structures.
- **Consult Full Patent Text:** The summarized procedure lacks critical details like specific reactor setup, stirring speed, and distillation parameters. Accessing the full text of patent CN110724113B would be essential.
- **Characterization Methods:** You will need to establish characterization methods. The search results indicate the product is a colorless to yellow liquid with a density of 1.00-1.20 g/cm³ (20°C) and a pH of 9.0-11.0 for a 1% aqueous solution [2] [6]. Techniques like NMR and IR spectroscopy would be necessary for definitive identification.

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References

1. CN110724113B - Synthetic method of... - Google Patents [patents.google.com]
2. , 3 '-METHYLENE BIS[3 -METHYLOXAZOLIDINE] - Ataman Kimya 5 [atamanchemicals.com]
3. Cas 66204-44-2, 3 , 3 '- methylenebis [5 -methyloxazolidine] | lookchem [lookchem.com]
4. CAS No.66204-44-2, 3 , 3 '- methylenebis [5 -methyloxazolidine] Suppliers [lookchem.com]
5. , 3 '- 3 (Methylenebis -methyloxazolidine) | Chemical... | J-GLOBAL 5 [jglobal.jst.go.jp]
6. China 3 , 3 '- Methylenebis [5 -methyloxazolidine];CAS... [gihichem.com]
7. , 3 '- 3 [methylenebis -methyloxazolidine] - Safety Data Sheet 5 [chemicalbook.com]

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